

Application Notes and Protocols: (R)-1-Boc-3-aminopiperidine in Pharmaceutical Development

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Compound of Interest

Compound Name: (R)-1-Cbz-3-aminopiperidine

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For Researchers, Scientists, and Drug Development Professionals

(R)-1-Boc-3-aminopiperidine is a chiral building block of significant interest in pharmaceutical development due to its integral role in the synthesis of a variety of therapeutic agents. Its piperidine scaffold is a common motif in numerous biologically active compounds, and the chiral amine at the 3-position is crucial for the specific interactions of these drugs with their biological targets. The tert-butoxycarbonyl (Boc) protecting group enhances its stability and allows for controlled reactions during complex syntheses.[\[1\]](#)[\[2\]](#)

This document provides detailed application notes, experimental protocols, and quantitative data for the use of (R)-1-Boc-3-aminopiperidine in the development of key pharmaceuticals, including Dipeptidyl Peptidase-4 (DPP-4) inhibitors for type 2 diabetes and Poly (ADP-ribose) polymerase (PARP) inhibitors for cancer therapy.

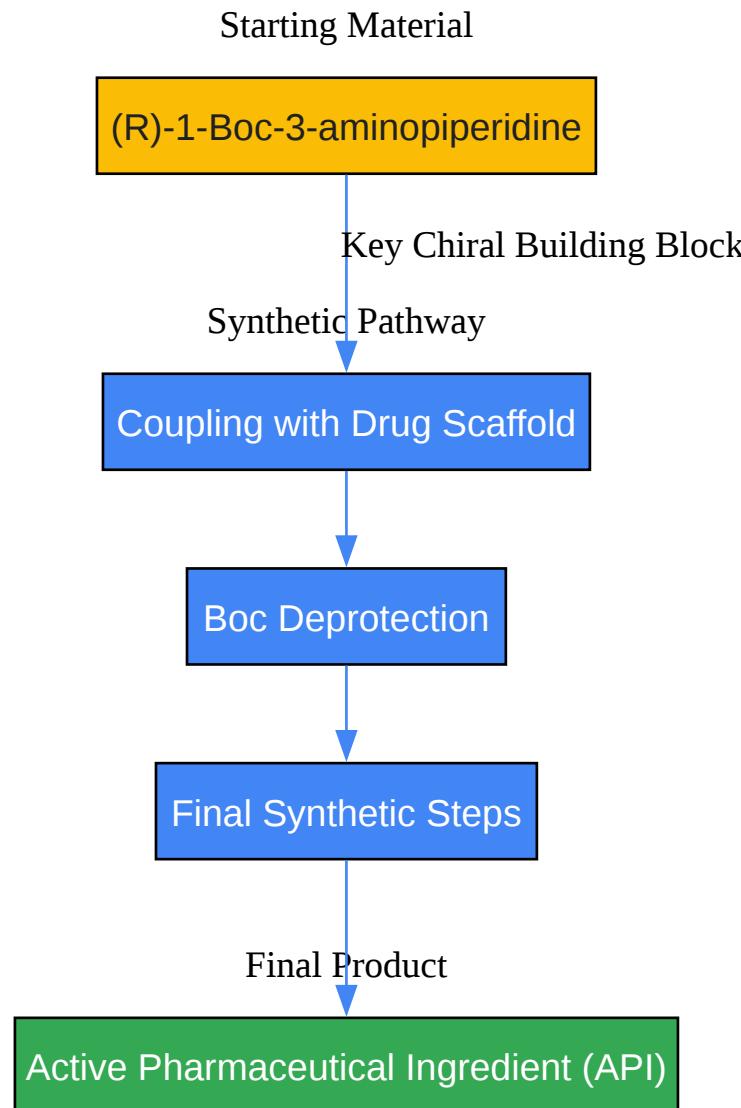
Applications in Drug Development

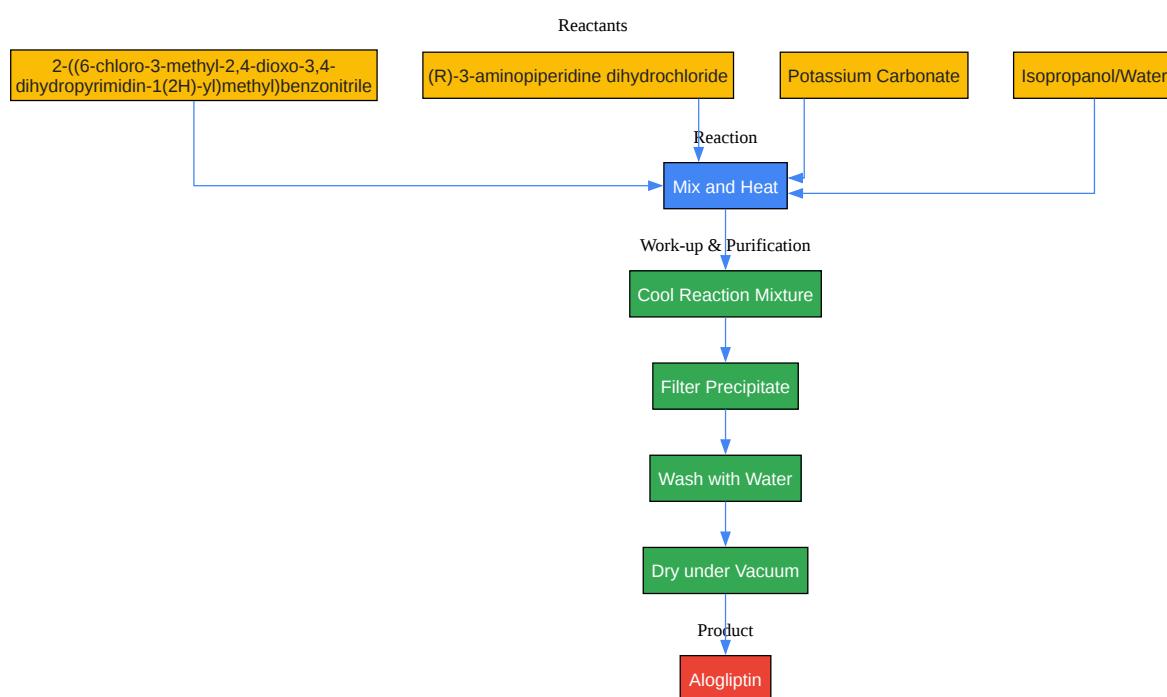
(R)-1-Boc-3-aminopiperidine is a key intermediate in the synthesis of several marketed drugs. Its primary applications are in the development of:

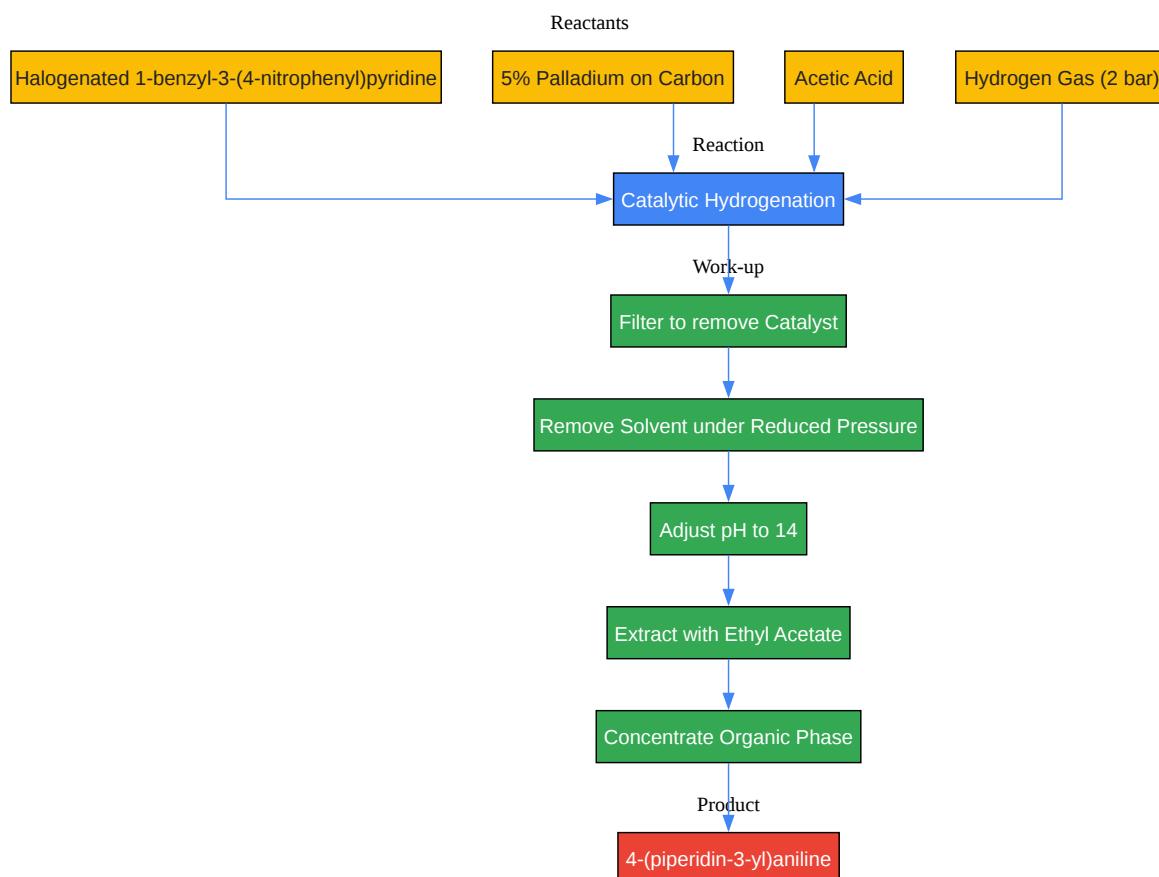
- DPP-4 Inhibitors: This class of oral antidiabetic drugs works by blocking the DPP-4 enzyme, which inactivates incretin hormones like GLP-1. This leads to increased insulin secretion and reduced glucagon levels in a glucose-dependent manner. (R)-1-Boc-3-aminopiperidine is a crucial component for drugs like:

- Alogliptin: A potent and selective DPP-4 inhibitor for the treatment of type 2 diabetes.[2][3]
[4][5]
- Linagliptin: Another highly effective DPP-4 inhibitor used to manage type 2 diabetes.[1][2]
- PARP Inhibitors: These drugs are targeted cancer therapies that exploit deficiencies in DNA repair mechanisms in tumor cells. (R)-1-Boc-3-aminopiperidine is used in the synthesis of:
 - Niraparib: A potent PARP-1 and PARP-2 inhibitor approved for the treatment of certain types of ovarian, fallopian tube, and peritoneal cancer.[6]

The general workflow for utilizing (R)-1-Boc-3-aminopiperidine in drug synthesis involves its coupling with a core scaffold of the target molecule, followed by deprotection of the Boc group and subsequent reaction steps to yield the final active pharmaceutical ingredient (API).









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